

Safety, handling, and toxicity information for Ethyl phenylacetate

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Compound of Interest

Compound Name: Ethyl phenylacetate

Cat. No.: B125129

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An In-depth Technical Guide: Safety, Handling, and Toxicity of **Ethyl Phenylacetate**

Chemical Identification

Ethyl phenylacetate is an organic compound, the ester formed from ethanol and phenylacetic acid. It is a colorless to pale yellow liquid that is found naturally in some fruits and flowers but is also synthesized for use as a fragrance and flavoring agent.^[1]

- CAS Number: 101-97-3^[2]
- Molecular Formula: C₁₀H₁₂O₂^{[3][4]}
- Molecular Weight: 164.2 g/mol ^{[2][3]}
- Synonyms: Ethyl 2-phenylacetate, Benzeneacetic acid, ethyl ester, Ethyl phenacetate, Phenylacetic acid ethyl ester.^{[3][5][6][7]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **ethyl phenylacetate** is presented below. This data is essential for safe handling, storage, and use in experimental settings.

Property	Value	Source(s)
Appearance	Clear, colorless to light yellow liquid	[3][5]
Odor	Sweet, honey-like, floral	[1][5][8]
Boiling Point	226 °C / 438.8 °F	[3][9]
Melting Point	-29 °C / -20.2 °F	[3]
Flash Point	91 °C - 102 °C / 196 °F - 216 °F (Closed Cup)	[3][10]
Density	1.030 - 1.033 g/cm ³ at 20 °C	[5][6]
Vapor Pressure	0.09 mmHg at 25 °C	[11]
Vapor Density	5.7 (Air = 1)	[5][11]
Water Solubility	1,478 mg/L at 25 °C (Slightly soluble to insoluble)	[5][6]
Partition Coefficient (log Pow)	2.36	[3]

GHS Hazard Classification and Labeling

The classification of **ethyl phenylacetate** can vary between suppliers and regulatory bodies. While some safety data sheets (SDS) classify it as non-hazardous, others assign specific hazard categories.[2][12] The most comprehensive classification identifies it as an irritant and potentially harmful if swallowed.[3][6][8]

Signal Word: Warning[3][8]

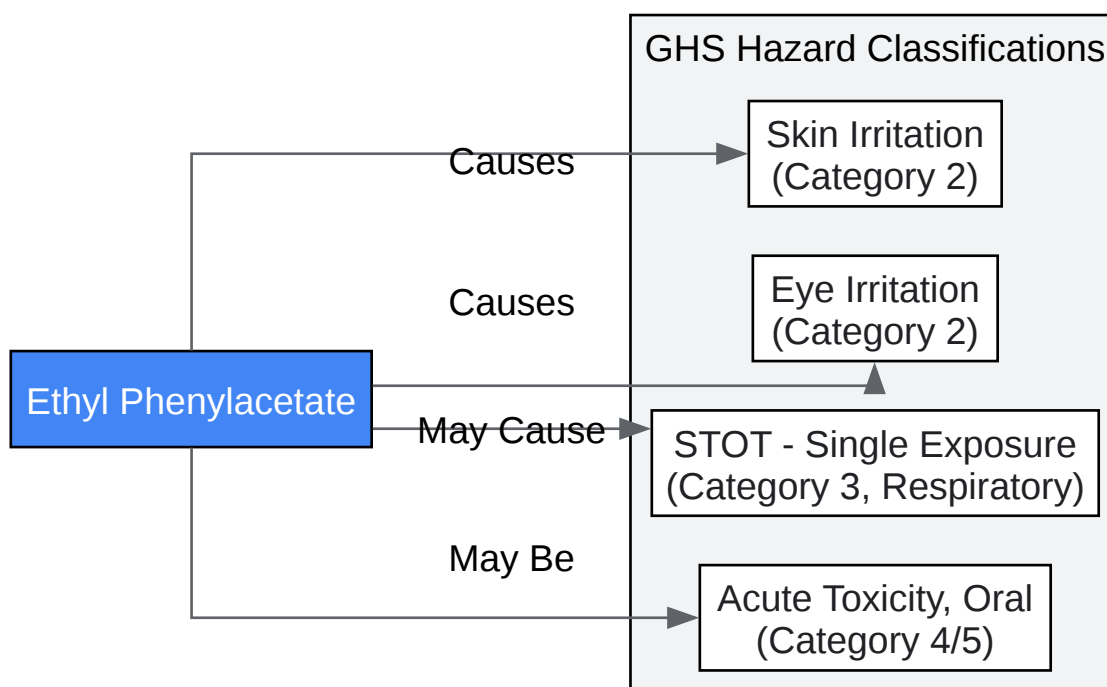
Hazard Statements:

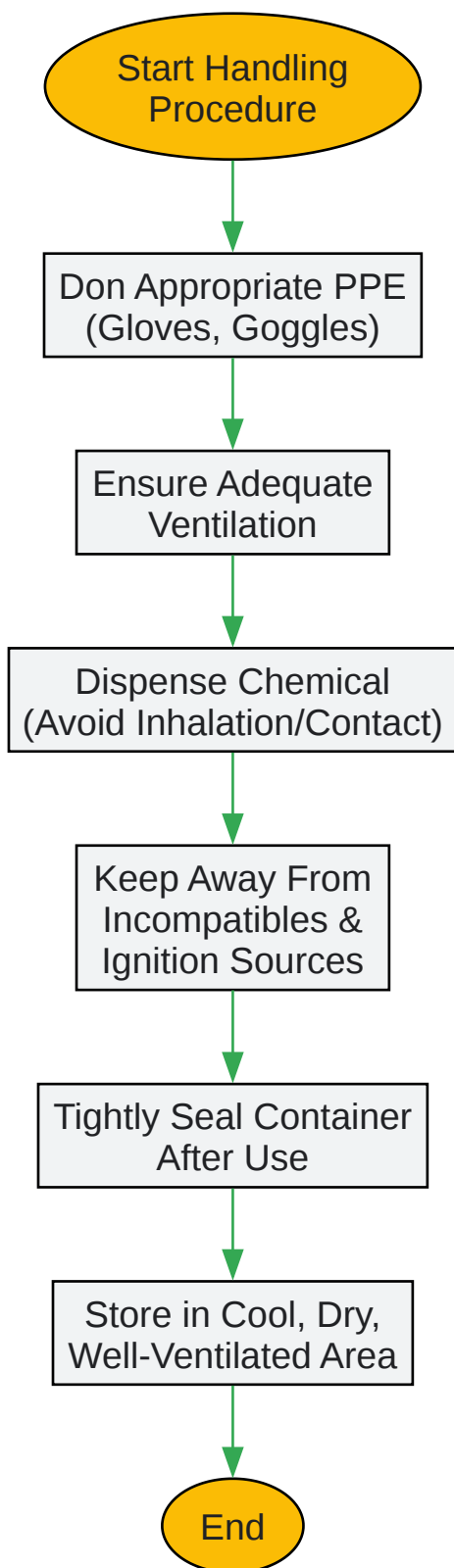
- H302: Harmful if swallowed[8]
- H315: Causes skin irritation[3][6]
- H319: Causes serious eye irritation[3][6]

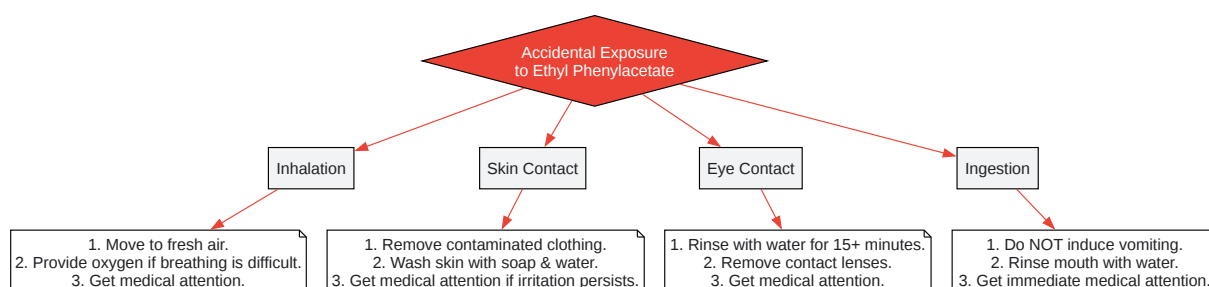
- H335: May cause respiratory irritation[3]

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]







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